

# Application Notes & Protocols: Gyromitrin

## Extraction from Fungal Tissue

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: Gyromitrin

Cat. No.: B11726645

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### Introduction

**Gyromitrin** (N'-Ethylidene-N-methylformohydrazide) is a mycotoxin found in several species of the fungal genus *Gyromitra*, commonly known as "false morels".<sup>[1][2]</sup> While some of these mushrooms are considered delicacies after proper preparation, consumption of raw or improperly cooked specimens can lead to severe poisoning.<sup>[2][3][4]</sup> **Gyromitrin** is unstable and readily hydrolyzes in the stomach's acidic environment to form monomethylhydrazine (MMH), a highly toxic and carcinogenic compound.<sup>[1][3][5]</sup> MMH is responsible for the toxin's adverse effects, which target the central nervous system, liver, and kidneys.<sup>[1][3]</sup> Accurate extraction and quantification of **gyromitrin** from fungal tissue are critical for food safety, toxicological research, and clinical diagnostics.

These application notes provide an overview of **gyromitrin** content in various fungal species and detail modern protocols for its extraction and analysis.

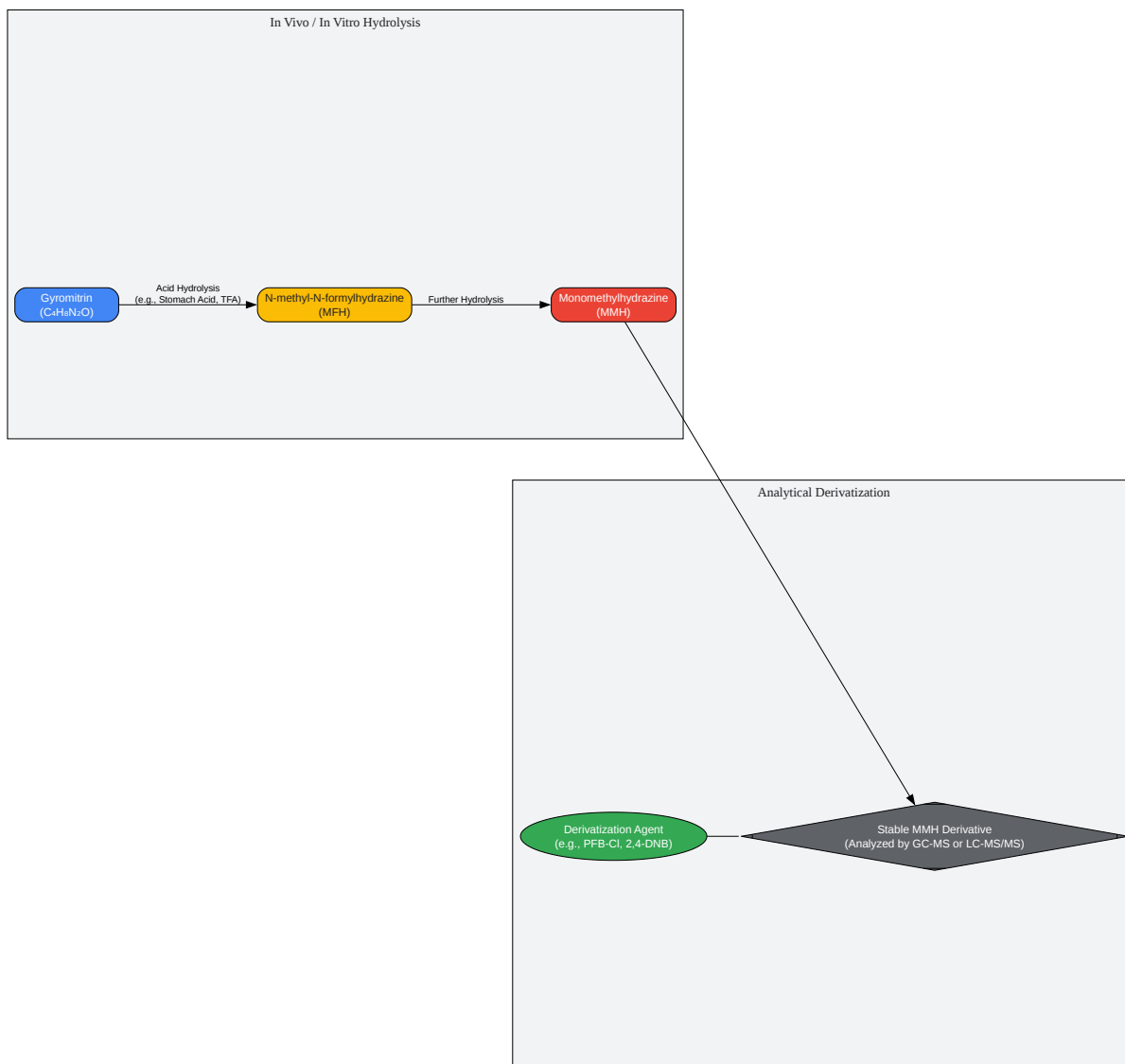
## Quantitative Data: Gyromitrin Content in Gyromitra Species

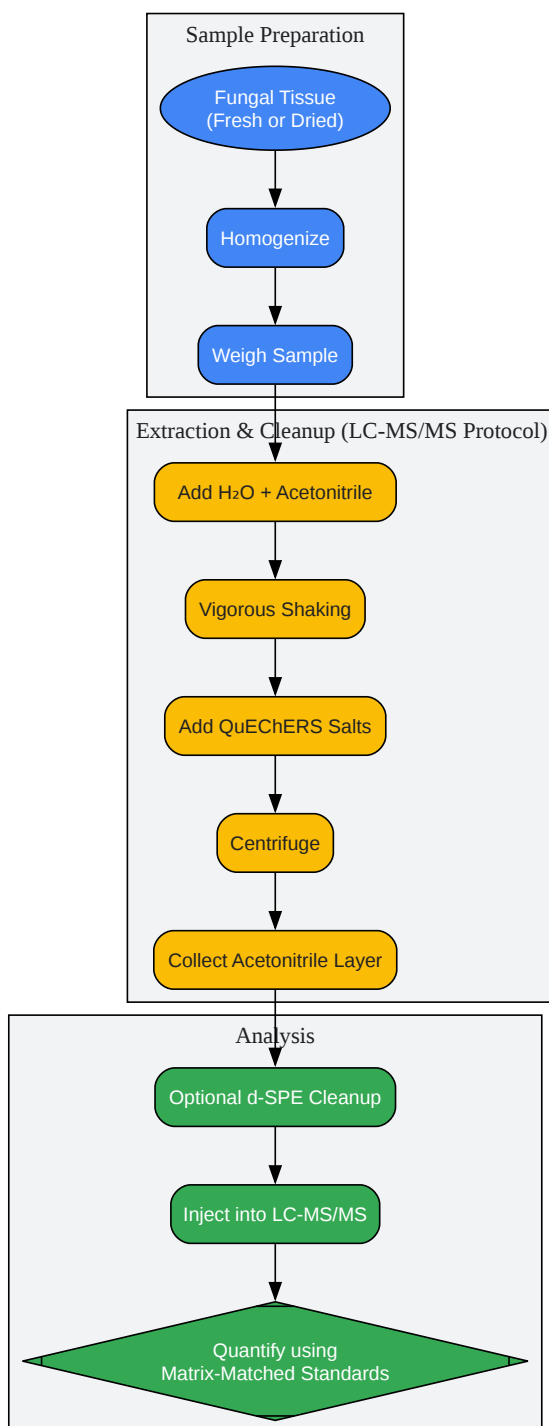
The concentration of **gyromitrin** can vary significantly between species, geographical locations, and even different parts of the same mushroom.<sup>[1]</sup> The following table summarizes reported **gyromitrin** levels from various studies.

Fungal Species	Sample Type	Gyromitrin Concentration	Reference
Gyromitra esculenta	Fresh (Wet Weight)	40–732 mg/kg	[1][6]
Gyromitra esculenta	Dried	0.05% - 0.3% (500 - 3000 mg/kg)	[7]
G. esculenta Group	Dried	100 - 3,000 mg/kg	[8]
Gyromitra leucoxantha	Dried	50 - 100 mg/kg	[8]
Gyromitra gigas	Dried	Undetectable to 14.7 mg/kg	[8][9]
Gyromitra venenata	Dried	2598 mg/kg (in one quantified sample)	[10]

## Biochemical Pathway and Analytical Strategy

**Gyromitrin** itself is a volatile and unstable compound. Most analytical protocols are based on its hydrolysis to the more stable, yet toxic, monomethylhydrazine (MMH). The MMH is then typically derivatized to improve its stability and detectability for chromatographic analysis.





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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